

Application Notes and Protocols for Assessing ALDH Activity Following NCT-501 Treatment

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Compound of Interest

Compound Name: NCT-501

Cat. No.: B15617306

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These application notes provide a comprehensive guide for assessing aldehyde dehydrogenase (ALDH) activity, specifically ALDH1A1, after treatment with **NCT-501**. This document includes an overview of **NCT-501**, detailed experimental protocols for measuring ALDH activity, and data presentation guidelines.

Introduction to NCT-501

NCT-501 is a potent and selective theophylline-based inhibitor of aldehyde dehydrogenase 1A1 (ALDH1A1).^{[1][2][3][4]} It exhibits high selectivity for ALDH1A1 over other ALDH isozymes such as ALDH1B1, ALDH3A1, and ALDH2.^{[1][4][5]} The primary mechanism of action of **NCT-501** is as a reversible and substrate-competitive inhibitor of ALDH1A1.^{[3][4][6]} Due to the role of ALDH1A1 in cancer stem cells (CSCs) and chemoresistance, **NCT-501** is a valuable tool for studying the therapeutic potential of ALDH1A1 inhibition.^{[3][4]}

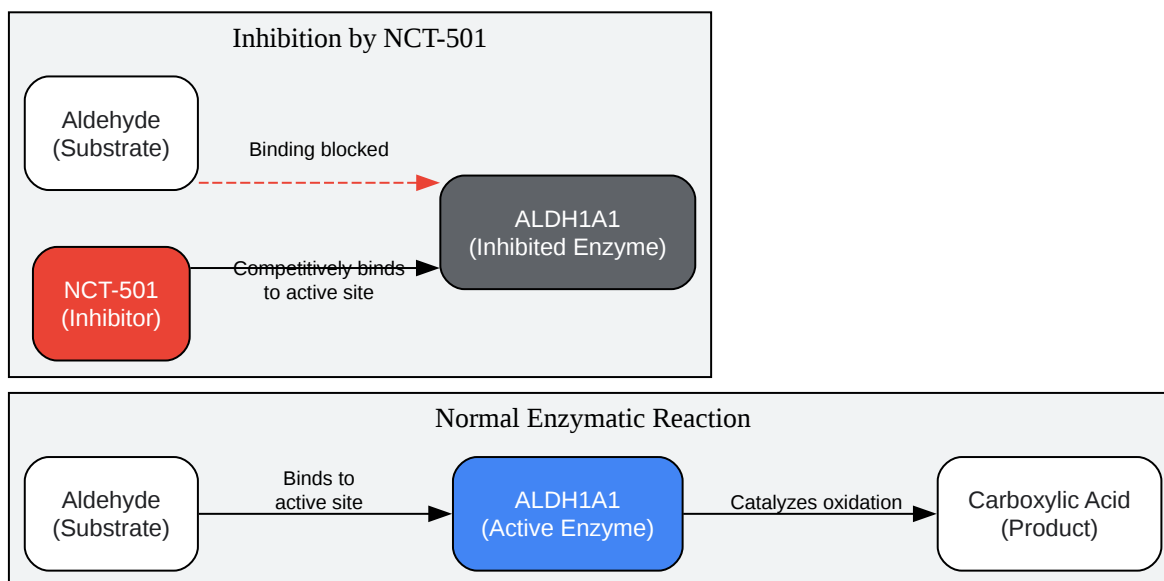
Quantitative Data Summary

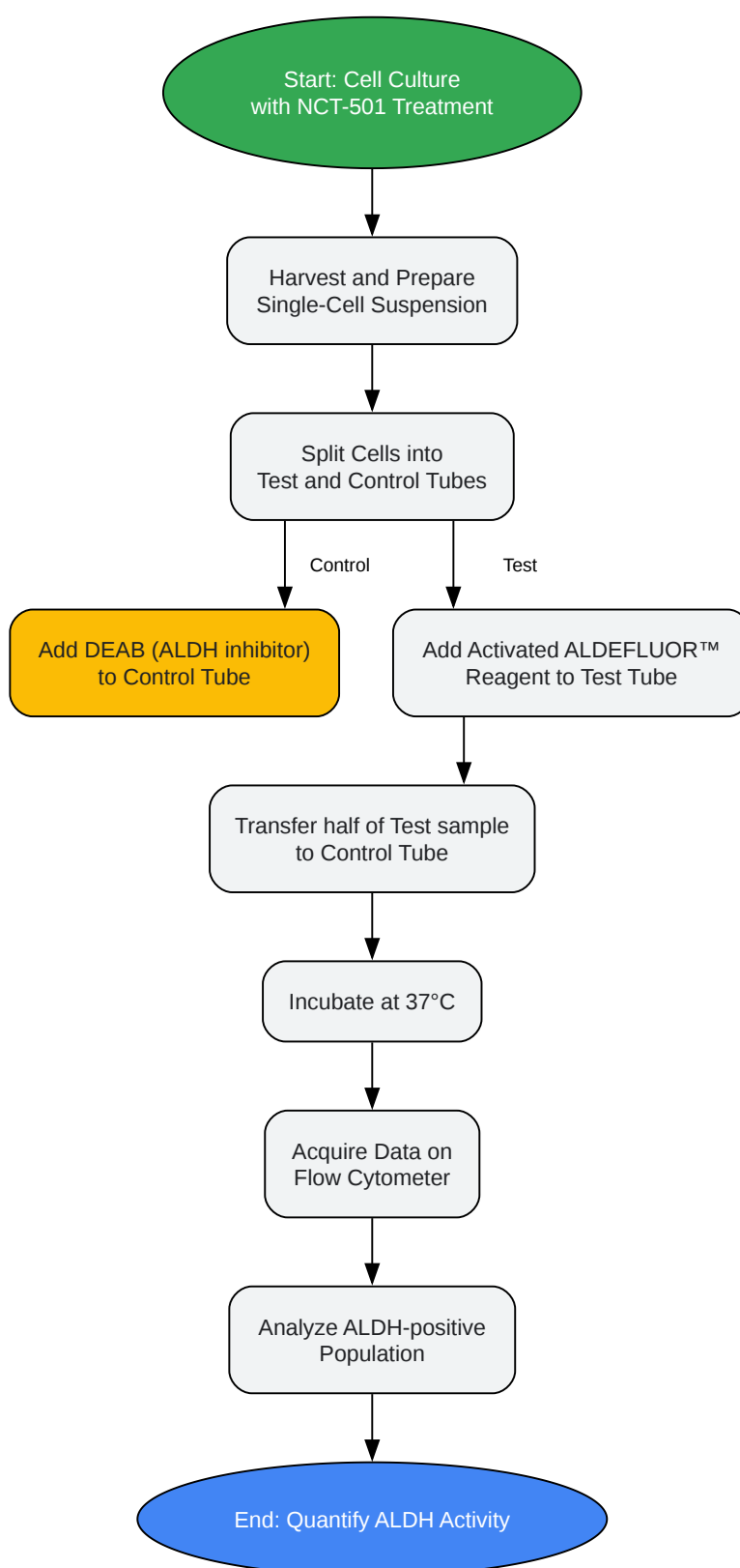
The inhibitory activity of **NCT-501** against various ALDH isozymes is summarized in the table below. This data highlights the selectivity of **NCT-501** for ALDH1A1.

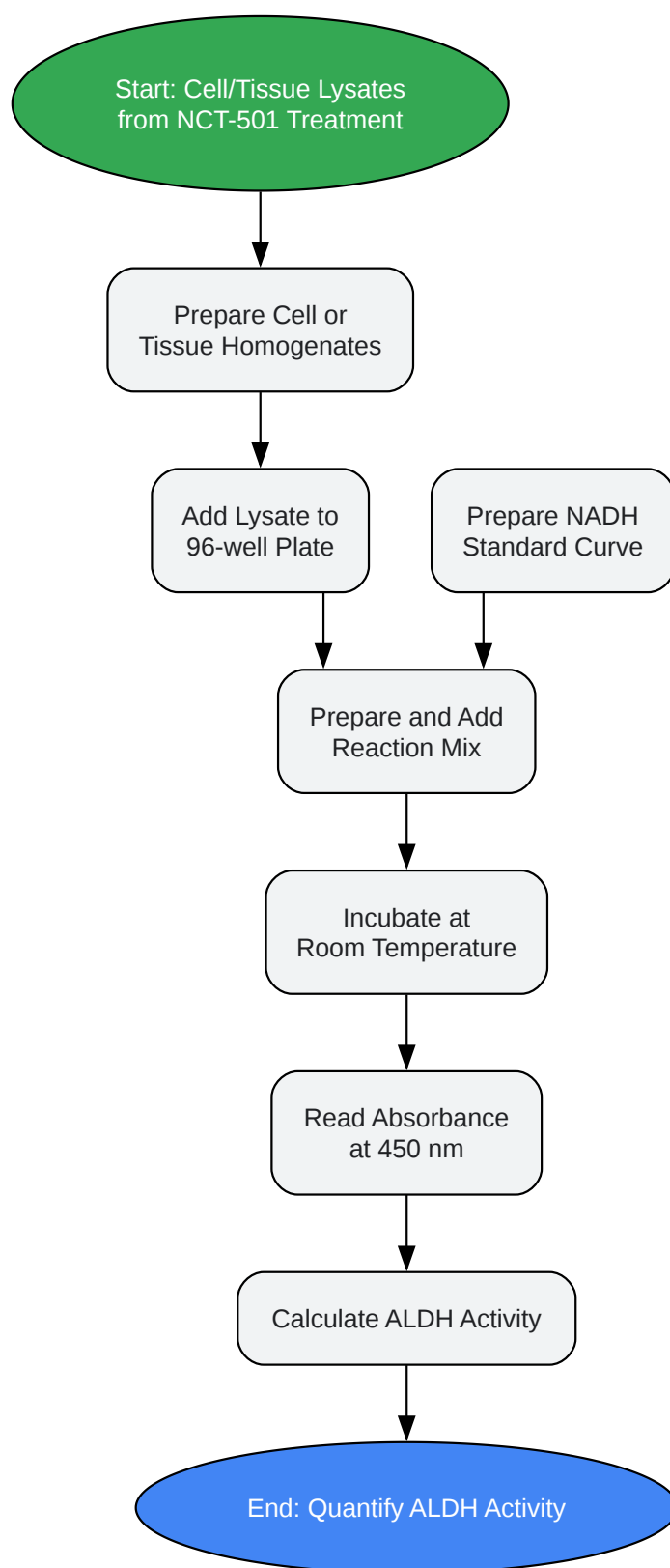
Target Enzyme	IC50 Value	Reference
hALDH1A1	40 nM	[1] [2] [7] [8]
hALDH1B1	>57 μ M	[1]
hALDH3A1	>57 μ M	[1]
hALDH2	>57 μ M	[1]

Signaling and Inhibition Pathway

The following diagram illustrates the enzymatic action of ALDH1A1 and its inhibition by **NCT-501**. ALDH1A1 catalyzes the oxidation of aldehydes to their corresponding carboxylic acids. **NCT-501** competitively binds to the active site of ALDH1A1, preventing the substrate from binding and thereby inhibiting its enzymatic activity.







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Discovery of NCT-501, a Potent and Selective Theophylline-Based Inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. selleck.co.jp [selleck.co.jp]
- 8. medchemexpress.cn [medchemexpress.cn]
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